

2-Mercaptoethanesulfonic Acid (Mesna): A Comprehensive Technical Guide for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Mercaptoethanesulfonic acid*

Cat. No.: *B1222739*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Mercaptoethanesulfonic acid, commonly known as Mesna, is a synthetic organosulfur compound with significant applications in both clinical practice and biomedical research. Its sodium salt is widely used as a uroprotective agent to mitigate the urotoxic effects of certain chemotherapeutic agents, such as cyclophosphamide and ifosfamide. Beyond its established clinical use, Mesna exhibits potent antioxidant properties, making it a valuable tool in a variety of research settings. This in-depth technical guide provides a comprehensive overview of the physicochemical properties of Mesna, detailed experimental protocols for its key applications, and insights into its mechanisms of action.

Physicochemical Properties of 2-Mercaptoethanesulfonic Acid

A thorough understanding of the physicochemical properties of **2-Mercaptoethanesulfonic acid** is fundamental for its effective application in research. These properties influence its solubility, stability, and reactivity in various experimental systems.

Property	Value
Chemical Structure	<chem>HS-CH2-CH2-SO3H</chem>
Molecular Formula	C ₂ H ₆ O ₃ S ₂
Molecular Weight	142.20 g/mol
Appearance	White crystalline powder or colorless liquid. [1]
Melting Point	Approximately 106°C. [1] For the sodium salt: >240°C with decomposition. [2] [3] [4]
Boiling Point	No data available.
Solubility	Highly soluble in water. [1] The sodium salt is also soluble in DMSO (33 mg/mL) and slightly soluble in alcohol. [2] [3] [4]
pKa	The sulfonic acid group has a pKa < 0, while the thiol group has a pKa of approximately 9.5–10.5. [1]
Stability	Generally stable under standard conditions but may be oxidized in the presence of air, especially in solution. [1] [5] [6]

Research Applications and Experimental Protocols

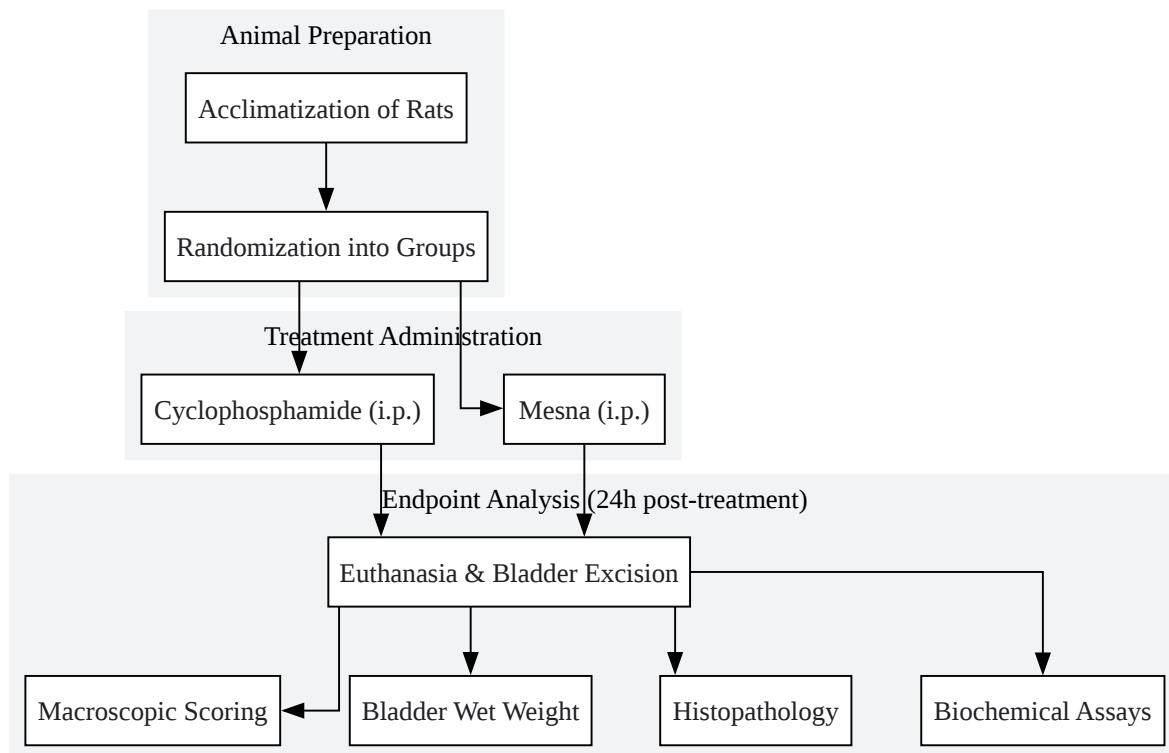
Mesna's utility in research stems primarily from its uroprotective and antioxidant activities. The following sections detail the experimental protocols to investigate these properties.

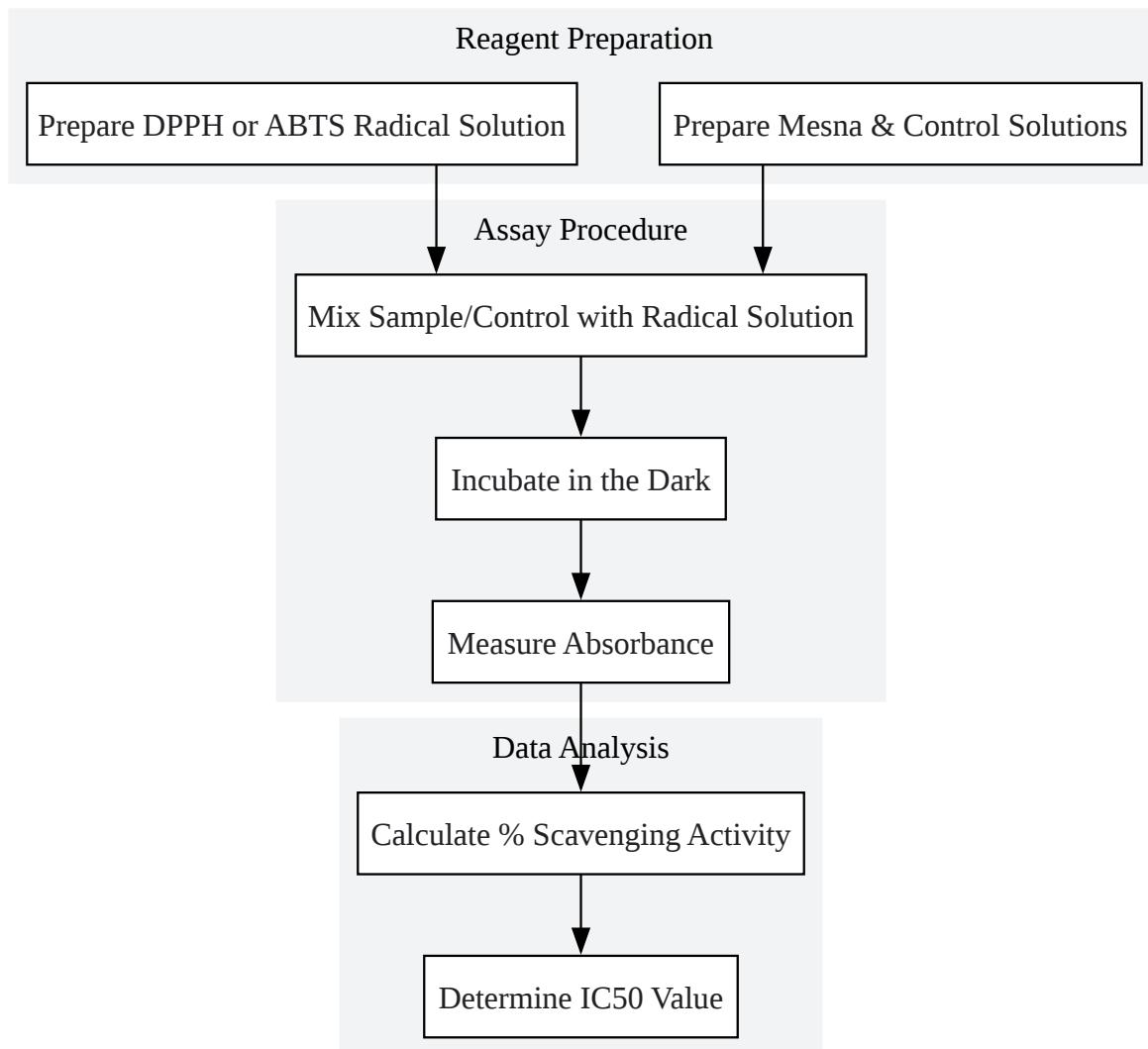
Uroprotective Efficacy Assessment: Cyclophosphamide-Induced Hemorrhagic Cystitis Model

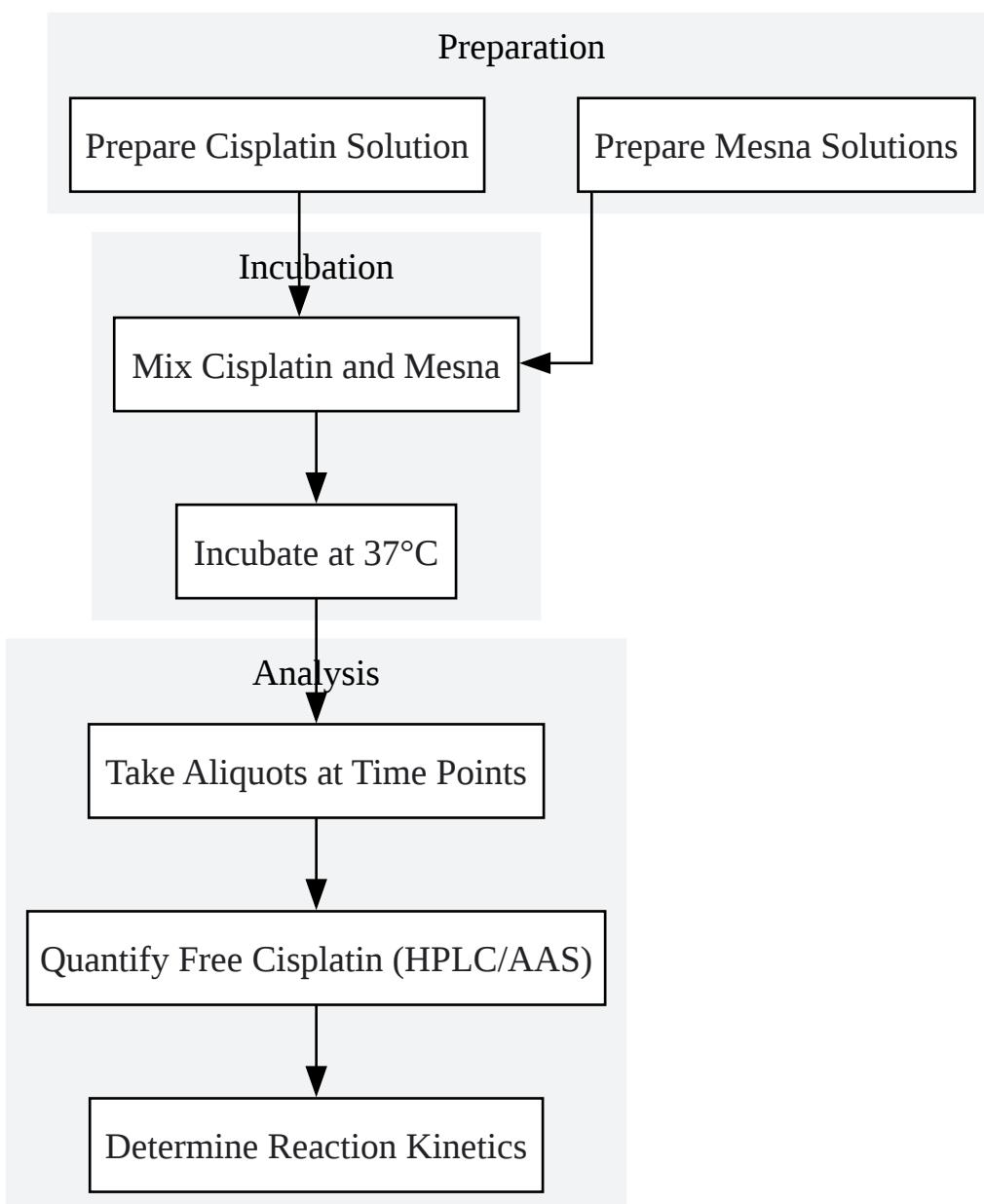
A common application of Mesna in preclinical research is the evaluation of its ability to prevent hemorrhagic cystitis induced by alkylating agents like cyclophosphamide (CYP) or ifosfamide.

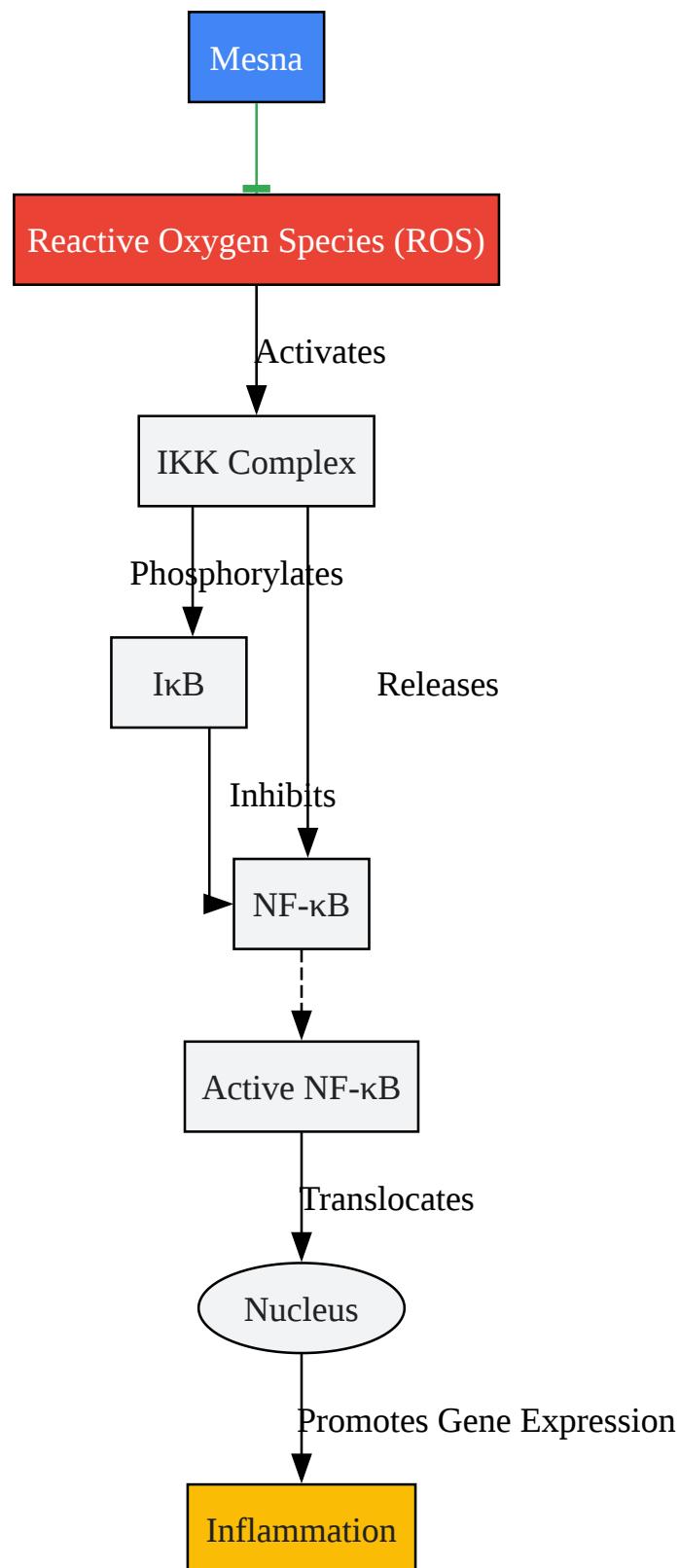
This protocol outlines the induction of hemorrhagic cystitis in rats and the assessment of Mesna's protective effects.

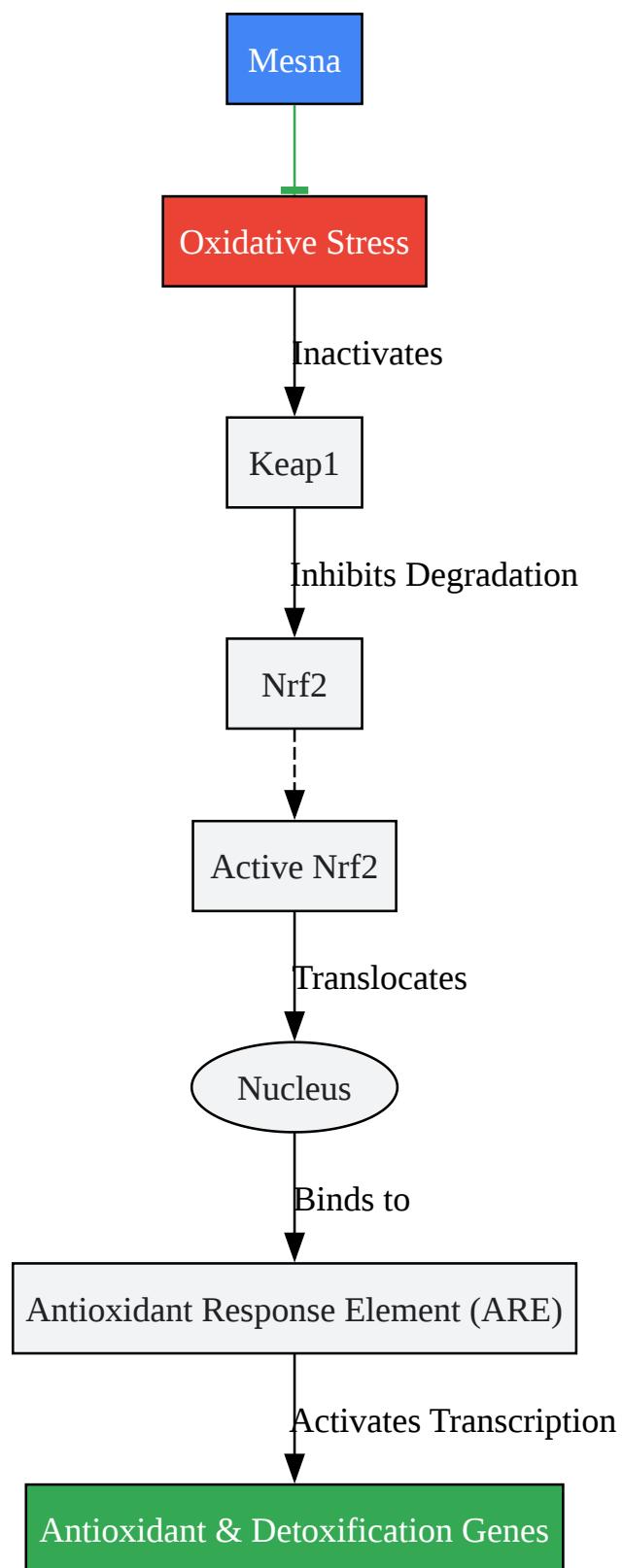
- Animal Model: Male Wistar rats (200-250 g) are commonly used. Animals should be housed under standard laboratory conditions with free access to food and water.
- Induction of Hemorrhagic Cystitis: A single intraperitoneal (i.p.) injection of cyclophosphamide (e.g., 150 mg/kg) is administered to induce hemorrhagic cystitis.^[7]
- Mesna Administration: Mesna is typically administered i.p. at a dose that is a fraction of the cyclophosphamide dose. A common regimen is to administer Mesna (e.g., 30 mg/kg) at three time points: 20 minutes before, and 4 and 8 hours after the cyclophosphamide injection.^[8]
- Sham and Control Groups:
 - Control Group: Receives saline instead of cyclophosphamide and Mesna.
 - CYP Group: Receives cyclophosphamide and saline instead of Mesna.
 - Mesna Group: Receives saline instead of cyclophosphamide and Mesna.
- Evaluation of Uroprotection (24 hours post-CYP injection):
 - Macroscopic Evaluation: The bladder is excised, and the severity of hemorrhage and edema is scored.
 - Bladder Wet Weight: An increase in bladder weight indicates edema.
 - Histopathological Analysis: Bladder tissues are fixed, sectioned, and stained (e.g., with Hematoxylin and Eosin) to assess for urothelial damage, inflammation, and hemorrhage.
 - Biochemical Markers: Bladder tissue homogenates can be analyzed for markers of oxidative stress (e.g., malondialdehyde - MDA) and antioxidant enzyme activity (e.g., superoxide dismutase - SOD, glutathione - GSH).









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. acmeresearchlabs.in [acmeresearchlabs.in]
- 2. Radical scavenging and antioxidant activities of methanolic extracts from Hypericum species growing in Bulgaria - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Interaction between cisplatin and mesna in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The Nrf2-Antioxidant Response Element Signaling Pathway and Its Activation by Oxidative Stress - PMC [pmc.ncbi.nlm.nih.gov]
- 5. DPPH Radical Scavenging Assay [mdpi.com]
- 6. The kinetics and mechanisms of the reaction of Mesna with cisplatin, oxaliplatin and carboplatin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The uroprotection of mesna on cyclophosphamide cystitis in rats. Its consequences on behaviour and brain activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2-Mercaptoethanesulfonic Acid (Mesna): A Comprehensive Technical Guide for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1222739#physicochemical-properties-of-2-mercaptopethanesulfonic-acid-for-research-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com